

# Rise of Saflufenacil-Resistant Weeds: A Comparative Guide for Researchers

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## Compound of Interest

Compound Name: Saflufenacil

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In recent years, the emergence of weed biotypes resistant to the protoporphyrinogen oxidase (PPO)-inhibiting herbicide **Saflufenacil** has been confirmed, posing a significant challenge to weed management strategies. This guide provides a comprehensive comparison of **Saflufenacil**'s performance against these resistant biotypes, supported by experimental data, and explores alternative control methods for research and development professionals.

The primary weed species with confirmed resistance to **Saflufenacil** is Kochia (Bassia scoparia). Resistant populations have been identified in key agricultural regions of North America, including Kindersley, Saskatchewan in Canada, as well as Mandan and Minot, North Dakota, and northeastern South Dakota in the United States.<sup>[1][2][3]</sup>

## Comparative Efficacy of Saflufenacil on Resistant and Susceptible Kochia Biotypes

Whole-plant dose-response bioassays are the standard method for confirming and quantifying herbicide resistance. In these experiments, plants from suspected resistant and known susceptible populations are grown under controlled conditions and treated with a range of herbicide doses. The response, typically measured as plant biomass reduction, is then used to calculate the herbicide dose required to cause 50% growth reduction (GR<sub>50</sub>). A higher GR<sub>50</sub> value in the suspected resistant population compared to the susceptible population indicates resistance, and the resistance factor (R/S ratio) is calculated by dividing the GR<sub>50</sub> of the resistant population by that of the susceptible population.

Recent studies have demonstrated high levels of resistance to **Saflufenacil** in several Kochia populations. The data presented in Table 1, derived from whole-plant dose-response assays, quantifies the significant difference in **Saflufenacil** efficacy between resistant and susceptible biotypes.

Biotype Location	Population Status	Saflufenacil GR <sub>50</sub> (g ai ha <sup>-1</sup> )	Resistance Factor (R/S Ratio)
Kindersley, SK, Canada	Resistant (R)	1.7 - 2.6	57 - 87
Kindersley, SK, Canada	Susceptible (S)	0.03	-
Mandan, ND, USA	Resistant (R)	6.2 - 9.7	204 - 321
Mandan, ND, USA	Susceptible (S)	0.03	-
Minot, ND, USA	Resistant (R)	1.4 - 2.2	45 - 71
Minot, ND, USA	Susceptible (S)	0.03	-
Northeast South Dakota, USA	Resistant (R)	Survived 1 fl. oz. per acre	Not Quantified (0% mortality)
Southeast South Dakota, USA	Susceptible (S)	-	80% mortality at 1 fl. oz. per acre

Data for Kindersley, Mandan, and Minot are based on biomass dry weight.[1] Data for South Dakota is based on plant survival in a greenhouse screen.[2]

## Alternative Herbicides for Management of Saflufenacil-Resistant Kochia

The confirmation of **Saflufenacil**-resistant Kochia necessitates the exploration of alternative herbicide modes of action for effective control. Research and extension specialists recommend the use of herbicides from different groups to manage these resistant populations and mitigate the further spread of resistance. While direct comparative efficacy data on confirmed

**Saflufenacil**-resistant biotypes is still emerging, the following herbicides have been suggested as effective alternatives.

Herbicide (Active Ingredient)	Herbicide Group (Mode of Action)	Efficacy Notes
Paraquat	Group 22 (Photosystem I inhibitor)	Suggested as an effective burndown herbicide for Saflufenacil-resistant Kochia.
Dicamba	Group 4 (Synthetic auxin)	Recommended as an effective management tool for Saflufenacil-resistant Kochia.
Glufosinate	Group 10 (Glutamine synthetase inhibitor)	Mentioned as a potential option for controlling multiple herbicide-resistant Kochia.

It is crucial for researchers and drug development professionals to consider these alternatives in the development of new weed management strategies. The principle of using multiple effective modes of action, either in tank mixtures or in rotation, is paramount to delay the evolution of resistance.

## Experimental Protocols

### Whole-Plant Dose-Response Assay for Saflufenacil Resistance Confirmation in Kochia

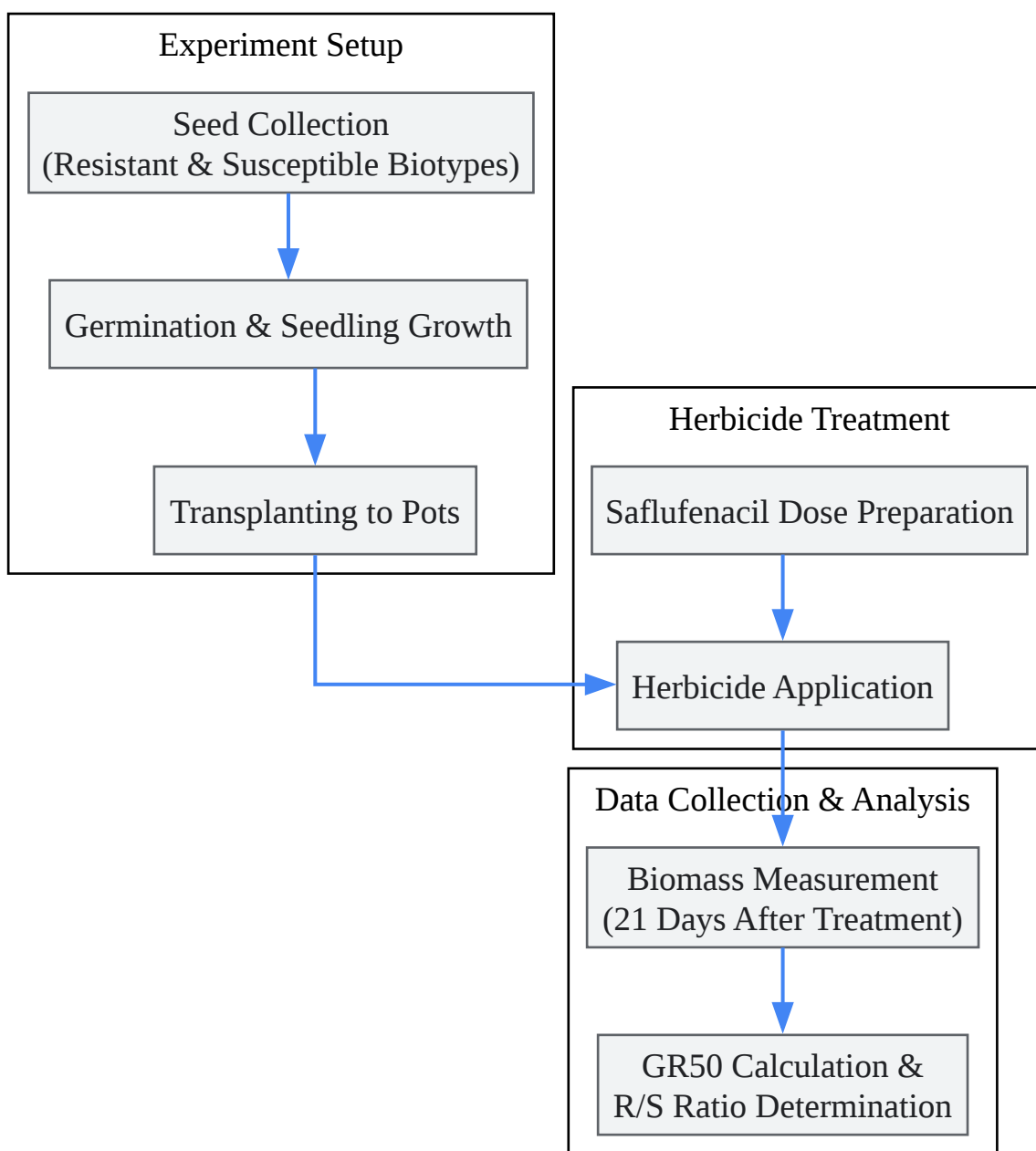
This protocol outlines the key steps for conducting a whole-plant dose-response bioassay to confirm and quantify resistance to **Saflufenacil** in Kochia.

- Seed Collection and Germination:
  - Collect mature seeds from putative resistant Kochia plants in the field.
  - Collect seeds from a known susceptible Kochia population to serve as a control.

- Germinate seeds in petri dishes on moist filter paper or directly in pots filled with a suitable growing medium.
- Plant Growth:
  - Transplant seedlings at a uniform growth stage (e.g., 2-3 leaf stage) into individual pots.
  - Grow plants in a controlled environment (greenhouse or growth chamber) with standardized temperature, light, and humidity to ensure uniform growth.
- Herbicide Application:
  - Prepare a series of **Saflufenacil** dilutions to cover a range of doses, typically from a fraction of the recommended field rate to several times the recommended rate. A logarithmic dose range is often used.
  - Include a non-treated control for both the resistant and susceptible populations.
  - Apply the herbicide treatments to the plants at a consistent growth stage (e.g., 5-10 cm in height) using a calibrated sprayer to ensure uniform coverage.
- Data Collection and Analysis:
  - After a set period (e.g., 21 days after treatment), visually assess plant injury and mortality.
  - Harvest the above-ground biomass of each plant, dry it in an oven until a constant weight is achieved, and record the dry weight.
  - Analyze the biomass data using a non-linear regression model (e.g., a four-parameter log-logistic model) to determine the GR<sub>50</sub> value for each population.
  - Calculate the resistance factor (R/S ratio) by dividing the GR<sub>50</sub> of the putative resistant population by the GR<sub>50</sub> of the susceptible population.

## Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the whole-plant dose-response assay for confirming herbicide resistance.



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Caption: Workflow for confirming **Saflufenacil** resistance in weed biotypes.

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